

# Proper Disposal of Cyclohexyl Acrylate: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Cyclohexyl acrylate

Cat. No.: B1360113

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For immediate release: This document provides essential safety and logistical information for the proper disposal of **cyclohexyl acrylate**, ensuring the safety of laboratory personnel and compliance with environmental regulations. Researchers, scientists, and drug development professionals should adhere to these procedural guidelines to mitigate risks associated with this chemical.

**Cyclohexyl acrylate** is classified as a skin and respiratory irritant and is toxic to aquatic life with long-lasting effects[1][2]. Therefore, its disposal must be managed by established protocols for hazardous waste. Improper disposal can lead to environmental contamination and potential harm to human health.

## Personal Protective Equipment (PPE)

Before handling **cyclohexyl acrylate** for disposal, it is imperative to wear appropriate personal protective equipment to prevent exposure.

PPE Category	Specific Equipment
Eye and Face Protection	Safety glasses with side shields or a face shield should be worn.
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene) and a lab coat or chemical-resistant suit are required.
Respiratory Protection	If there is a risk of inhalation, a NIOSH/MSHA-approved respirator should be used.
Foot Protection	Closed-toe shoes, preferably chemical-resistant boots, are necessary.

## Step-by-Step Disposal Procedure

The following steps outline the proper procedure for the disposal of **cyclohexyl acrylate** waste in a laboratory setting.

- Segregation and Collection:
  - Do not mix **cyclohexyl acrylate** waste with other waste streams.
  - Collect all waste, including contaminated materials like absorbent pads and PPE, in a dedicated, properly labeled, and sealed container. The container should be made of a material compatible with **cyclohexyl acrylate**.
- Labeling:
  - Clearly label the waste container with "Hazardous Waste," "**Cyclohexyl Acrylate**," and the appropriate hazard pictograms (e.g., irritant, environmentally hazardous).
- Storage:
  - Store the sealed waste container in a designated, well-ventilated, and cool hazardous waste storage area.

- Ensure the storage area is away from heat, sparks, open flames, and incompatible materials[1].
- Spill Management:
  - In the event of a spill, contain the liquid with an inert absorbent material such as sand, earth, or vermiculite[3].
  - Do not use combustible materials to absorb the spill.
  - Collect the absorbed material and place it in a sealed container for disposal as hazardous waste[3].
  - Avoid allowing the spill to enter drains or waterways[1][3].
- Professional Disposal:
  - Arrange for the collection and disposal of the **cyclohexyl acrylate** waste through a licensed hazardous waste disposal contractor[3].
  - Provide the contractor with the Safety Data Sheet (SDS) for **cyclohexyl acrylate** to ensure they have all the necessary information for safe handling and disposal.
  - Disposal methods may include incineration in a chemical incinerator equipped with an afterburner and scrubber[4].

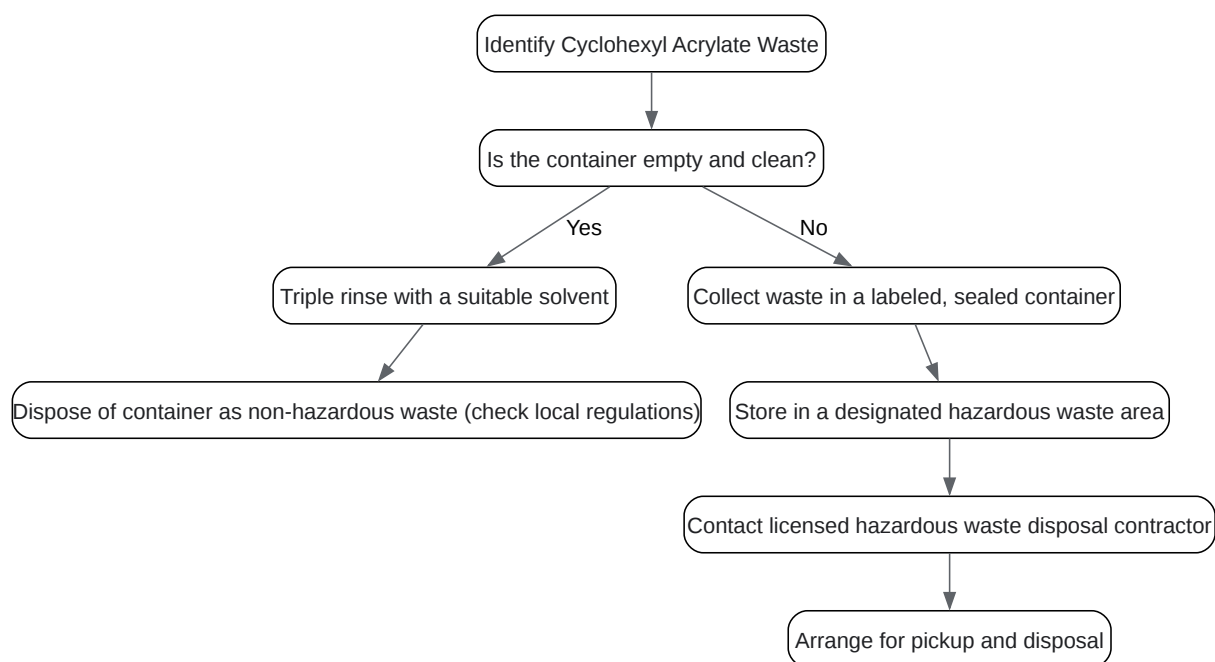
## Quantitative Data

The following table summarizes key quantitative data related to the hazards of **cyclohexyl acrylate**.

Parameter	Value	Species
Oral LD50	8,980 uL/kg	Rat
Dermal LD50	2,520 uL/kg	Rabbit
LC50 (Fish)	1.4 - 1.56 mg/L (96h)	Pimephales promelas (fathead minnow)

## Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of cyclohexyl acrylate.



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## References

- 1. chemicalbook.com [chemicalbook.com]
- 2. Cyclohexyl acrylate | C<sub>9</sub>H<sub>14</sub>O<sub>2</sub> | CID 18298 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. dlwdwurqx1ngf.cloudfront.net [dlwdwurqx1ngf.cloudfront.net]
- 4. Cyclohexyl Acrylate MSDS/SDS | Supplier & Distributor [ascent-acrylate.com]
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